

Absinthin as a potential therapeutic agent for [specific disease]

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Compound of Interest

Compound Name: Absinthin

Cat. No.: B1666480

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Absinthin: A Potential Therapeutic Agent for Leishmaniasis

Application Notes and Protocols for Researchers

Introduction

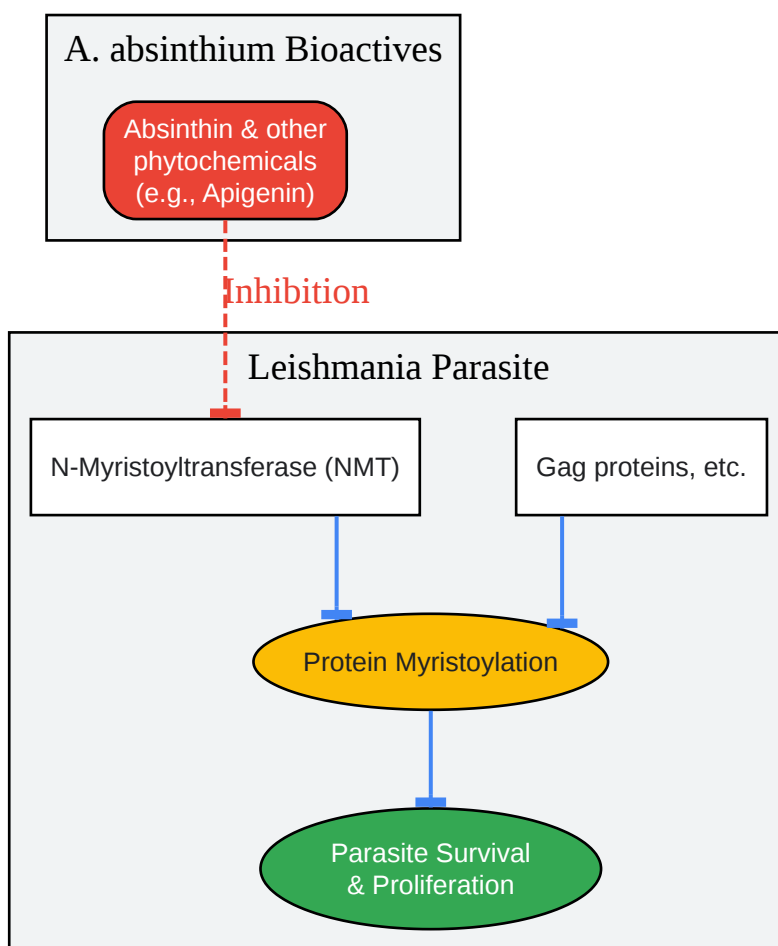
Leishmaniasis is a neglected tropical disease caused by protozoan parasites of the *Leishmania* genus, transmitted through the bite of infected sandflies. The disease presents a spectrum of clinical manifestations, from self-healing cutaneous lesions to fatal visceral forms. Current therapeutic options are limited by issues of toxicity, high cost, and increasing parasite resistance, necessitating the search for novel, effective, and safe antileishmanial agents.^{[1][2]}

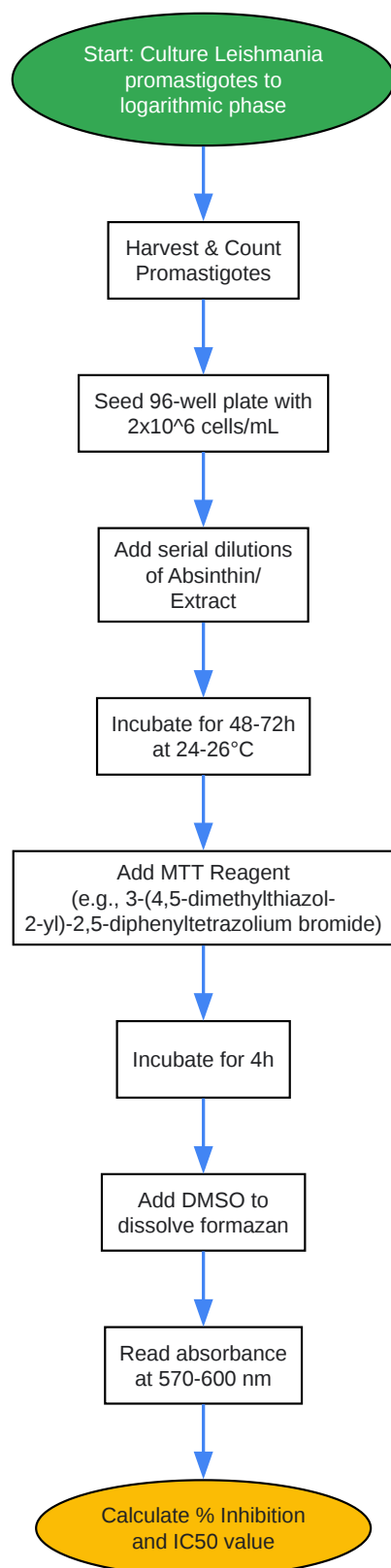
Artemisia absinthium L. (wormwood), a plant with a long history in traditional medicine, has emerged as a promising source of new therapeutic compounds. **Absinthin**, a sesquiterpenoid lactone, is one of the major bioactive constituents of this plant. Extracts of *A. absinthium*, rich in **absinthin** and other phytochemicals, have demonstrated significant in vitro and in vivo activity against various *Leishmania* species, positioning **absinthin** and related compounds as potential candidates for the development of new anti-leishmanial drugs.

Putative Mechanism of Action

While the precise mechanism of action for **absinthin** itself against *Leishmania* is still under investigation, studies on *A. absinthium* extracts suggest a multi-target approach. One of the

proposed mechanisms involves the inhibition of essential parasite enzymes. Bioactive compounds within the extract, such as the flavonoid apigenin, have been identified as potent inhibitors of Leishmania N-myristoyltransferase (NMT).[2] NMT is a crucial enzyme for the survival of the parasite as it catalyzes the attachment of myristate to a range of cellular proteins, a process vital for protein localization and function.[2] Inhibition of NMT disrupts these essential cellular processes, leading to parasite death.





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References

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- 2. Phytochemical profiling and in silico evaluation of Artemisia absinthium compounds targeting Leishmania N-myristoyltransferase: molecular docking, drug-likeness, and toxicity analyses - PMC [pmc.ncbi.nlm.nih.gov]
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